

Safety and handling guidelines for 3-Indoleacrylic acid-d4

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Compound of Interest

Compound Name: 3-Indoleacrylic acid-d4

Cat. No.: B15614378

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An In-Depth Technical Guide to the Safety and Handling of **3-Indoleacrylic acid-d4**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling, storage, and use of **3-Indoleacrylic acid-d4**. As a deuterated compound, special precautions are necessary to maintain both chemical and isotopic integrity, which is critical for its application in quantitative analysis and metabolic studies. This guide consolidates safety data, handling protocols, and experimental procedures to ensure user safety and experimental accuracy.

General Information

3-Indoleacrylic acid-d4 is the deuterated form of 3-Indoleacrylic acid, a metabolite of the essential amino acid L-tryptophan produced by gut microbiota.[1] Deuterium-labeled compounds are valuable tools in pharmaceutical research, particularly in drug metabolism and pharmacokinetic (DMPK) studies, and as internal standards in mass spectrometry.[2] The substitution of hydrogen with deuterium, a stable, non-radioactive isotope, can alter metabolic rates due to the kinetic isotope effect, but it does not significantly change the chemical hazards of the molecule for handling purposes.[2][3]

Safety and Hazard Information

While toxicological properties of the deuterated form have not been fully investigated, the safety guidelines for **3-Indoleacrylic acid-d4** are based on the data for its non-deuterated

counterpart, trans-3-Indoleacrylic acid.[4] This material should be considered hazardous until further information is available.[1]

GHS Hazard Classification

Based on the non-deuterated analog, **3-Indoleacrylic acid-d4** is classified as:

- Skin Corrosion/Irritation: Category 2[5][6][7]
- Serious Eye Damage/Eye Irritation: Category 2 / 2A[5][6][7]
- Acute Toxicity, Oral: Category 4[6]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[5][6]

Signal Word: Warning[6][7]

Hazard Statements:

- H302: Harmful if swallowed[6]
- H315: Causes skin irritation[6][7]
- H319: Causes serious eye irritation[6][7]
- H335: May cause respiratory irritation[6]

First Aid Measures

Immediate medical attention is recommended in case of exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid. [4] [5] [8]
Skin Contact	Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. [4] [5] [8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. [4] [5] [8]
Ingestion	If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid. [4]

Personal Protective Equipment (PPE)

A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[\[4\]](#)

Protection Type	Recommendation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[4][6]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator (such as a dust mask type N95) if exposure limits are exceeded or if irritation or other symptoms are experienced.[4]

Accidental Release Measures

For small spills, immediately clean up using appropriate protective equipment. Sweep up the solid material, avoiding dust formation, and place it into a suitable, clean, dry, closed container for disposal.[4][5] Ensure adequate ventilation.[4]

Quantitative Data Summary

The following tables summarize the key quantitative data for **3-Indoleacrylic acid-d4** and its non-deuterated analog.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₅ D ₄ NO ₂	[9]
Molecular Weight	191.22 g/mol	[9]
Appearance	Solid; Yellow-beige or Off-white powder	[4][10][11]
Melting Point	180 - 186 °C (for non-deuterated)	[4][12]
Solubility	Soluble (≥10 mg/ml) in DMSO and ethanol	[1]
pKa	4.59 (for non-deuterated)	[4]

Storage and Stability

Condition	Recommendation	Source(s)
Solid Compound (Short-term)	Refrigerate at 2-8 °C.	[3]
Solid Compound (Long-term)	Store at -20 °C in a tightly closed container. Stable for ≥ 4 years.	[1][3]
Stock Solutions	Store in amber vials with PTFE-lined caps at -20 °C (1 month) or -80 °C (6 months).	[13][14][15]
Atmosphere	Store under a dry, inert atmosphere (e.g., nitrogen or argon).	[3][13]
Light	Protect from light.	[13]
Incompatibilities	Strong oxidizing agents, strong acids.	[4]

Experimental Protocols and Handling

Proper handling is crucial to maintain the isotopic purity of **3-Indoleacrylic acid-d4** and prevent chemical degradation. The primary risks are isotopic dilution from atmospheric moisture and photodegradation.^{[3][13]}

General Handling of Solid Compound

- **Prevent Moisture Contamination:** Many deuterated compounds are hygroscopic.^{[3][14]} Always handle the solid in a dry environment, such as a glove box or under a stream of dry, inert gas (nitrogen or argon).^{[3][13][14]}
- **Temperature Equilibration:** Before opening, allow the sealed container to equilibrate to room temperature for at least 30 minutes. This critical step prevents atmospheric moisture from condensing on the cold solid, which would cause isotopic exchange.^{[13][14]}
- **Container Selection:** Single-use ampoules are ideal for minimizing contamination and exposure.^[3] If using a vial with a screw cap, ensure it has a PTFE liner.

Protocol for Preparation of a Stock Solution

This protocol outlines the steps for accurately preparing a stock solution from solid **3-Indoleacrylic acid-d4**.

Materials:

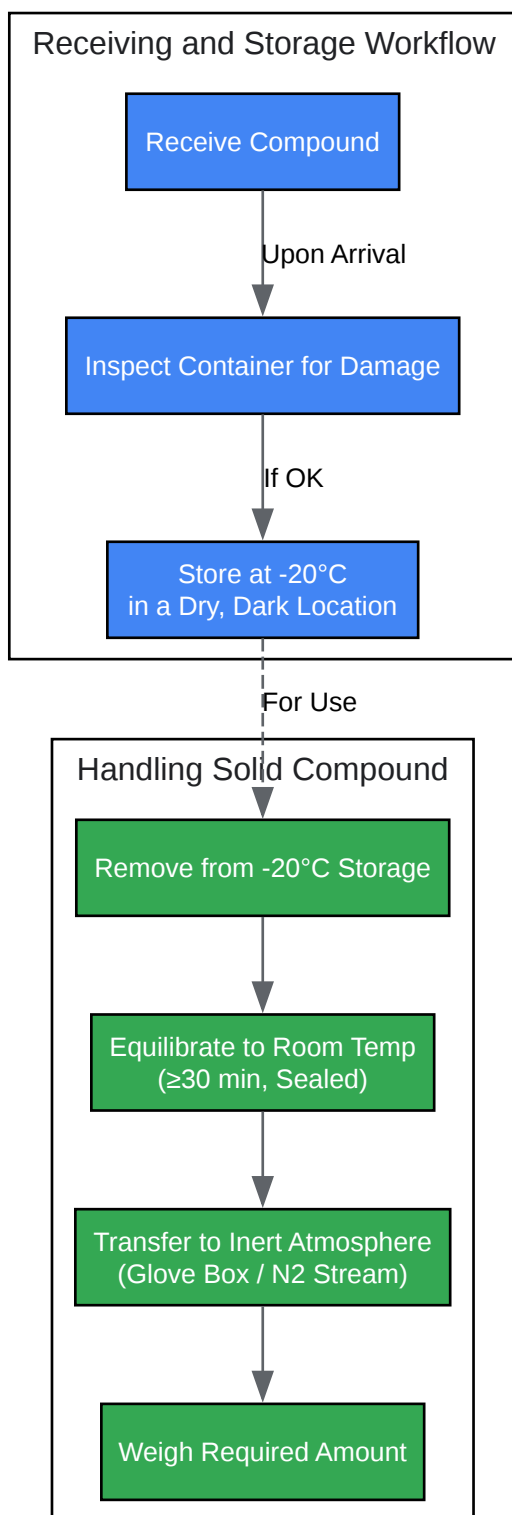
- **3-Indoleacrylic acid-d4** solid
- Calibrated analytical balance
- Class A volumetric flask
- High-purity solvent (e.g., 95% ethanol or DMSO)^{[1][16]}
- Inert gas source (e.g., nitrogen or argon)
- Amber vials with PTFE-lined caps

Methodology:

- **Acclimatization:** Remove the sealed container of **3-Indoleacrylic acid-d4** from its -20°C storage. Allow it to warm to ambient laboratory temperature for at least 30 minutes before opening.[\[14\]](#)
- **Inert Atmosphere:** Perform all subsequent steps in a glove box or under a gentle stream of dry, inert gas.
- **Weighing:** Carefully open the container and accurately weigh the desired mass of the standard.
- **Dissolution:** Quantitatively transfer the weighed solid to an appropriate Class A volumetric flask. Add a small amount of the chosen solvent (e.g., 95% ethanol) to dissolve the solid completely.[\[16\]](#) Purging the solvent with an inert gas beforehand is a good practice.[\[1\]](#)
- **Dilution:** Once fully dissolved, dilute the solution to the final volume mark with the solvent.
- **Mixing:** Stopper the flask securely and mix the solution thoroughly by inverting the flask multiple times.
- **Storage:** Transfer the stock solution to a clean, dry, and clearly labeled amber vial with a PTFE-lined cap. For daily use, it is advisable to prepare smaller aliquots to avoid repeated warming and cooling of the main stock. Store the solution under the recommended conditions (-20°C or -80°C).[\[14\]](#)[\[15\]](#)

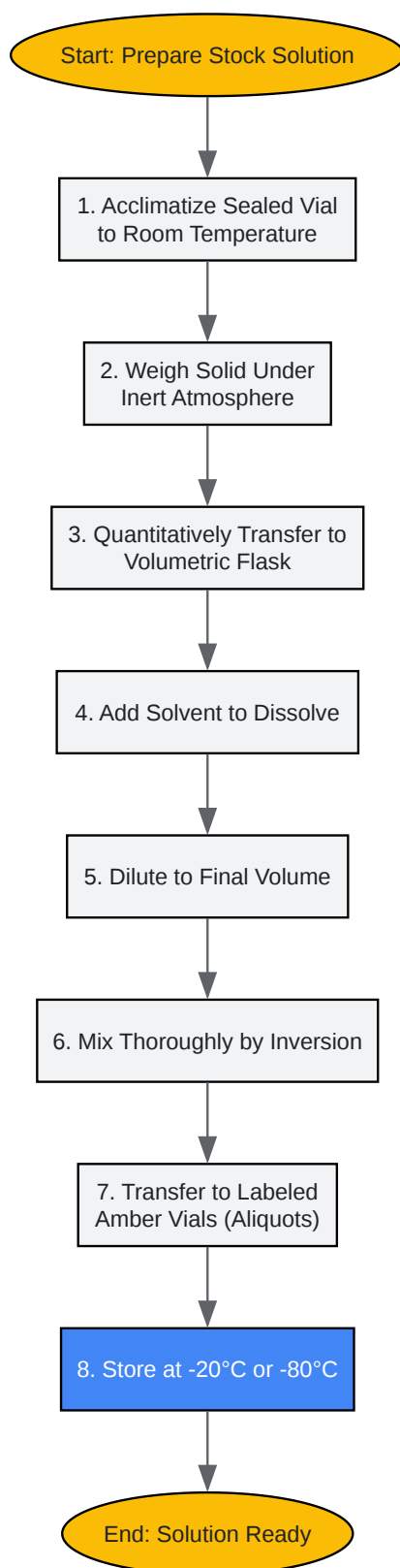
Visualizations

The following diagrams illustrate key workflows and logical relationships for the safe and effective handling of **3-Indoleacrylic acid-d4**.



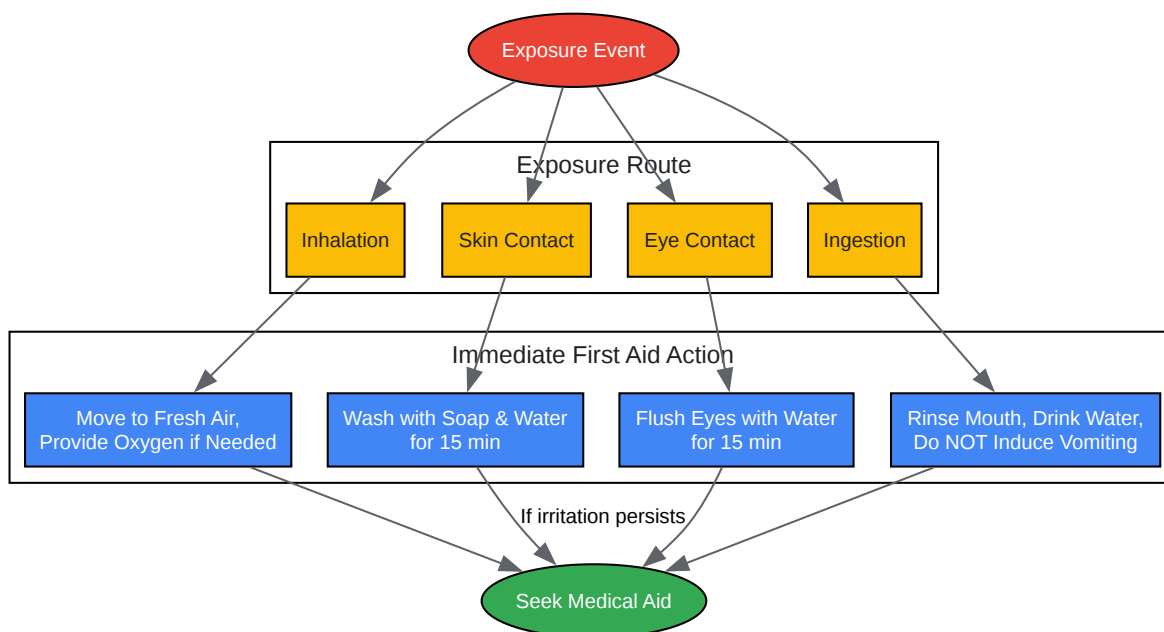
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Caption: General workflow for receiving, storing, and handling solid **3-Indoleacrylic acid-d4**.



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Caption: Detailed experimental workflow for preparing a stock solution of **3-Indoleacrylic acid-d4**.



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Caption: Logical diagram of first aid procedures following an exposure event.

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